

2,3-Dichloro-6-fluorobenzoic acid CAS number

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Compound of Interest

Compound Name: 2,3-Dichloro-6-fluorobenzoic acid

Cat. No.: B1350897

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An In-depth Technical Guide to **2,3-Dichloro-6-fluorobenzoic acid**

For Researchers, Scientists, and Drug Development Professionals

Abstract

2,3-Dichloro-6-fluorobenzoic acid, identified by CAS Number 32890-91-8, is a halogenated aromatic carboxylic acid.^{[1][2][3][4][5]} Its polysubstituted phenyl ring makes it a valuable and versatile building block in medicinal chemistry and organic synthesis. The presence of chlorine and fluorine atoms allows for the fine-tuning of physicochemical properties such as lipophilicity, metabolic stability, and binding affinity when incorporated into larger, biologically active molecules. This guide provides a comprehensive overview of its chemical properties, a plausible synthetic route with a detailed experimental protocol, its applications in drug discovery, and essential safety information.

Chemical and Physical Properties

The key identifying and physical properties of **2,3-Dichloro-6-fluorobenzoic acid** are summarized below. This data is crucial for its application in synthetic chemistry, enabling researchers to select appropriate reaction conditions and solvents.

Property	Data	Reference(s)
CAS Number	32890-91-8	[1] [2]
Molecular Formula	C ₇ H ₃ Cl ₂ FO ₂	[1] [2]
Molecular Weight	209.01 g/mol	[1]
Appearance	White to off-white solid/powder	
Melting Point	134 - 136 °C	[2]
Purity Specification	≥95% - 98+%	[2] [3]

Synthesis and Manufacturing

While a single, dedicated publication detailing the synthesis of **2,3-Dichloro-6-fluorobenzoic acid** is not readily available, a chemically sound and widely practiced route can be proposed based on established organic chemistry principles. The most common industrial method for preparing aromatic carboxylic acids is the hydrolysis of the corresponding benzonitrile. The following workflow outlines a plausible two-step synthesis starting from the formation of the nitrile intermediate followed by its hydrolysis.

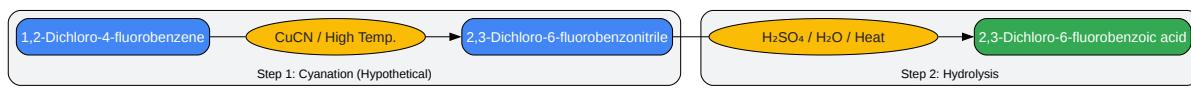


Diagram 1: Plausible Synthetic Workflow

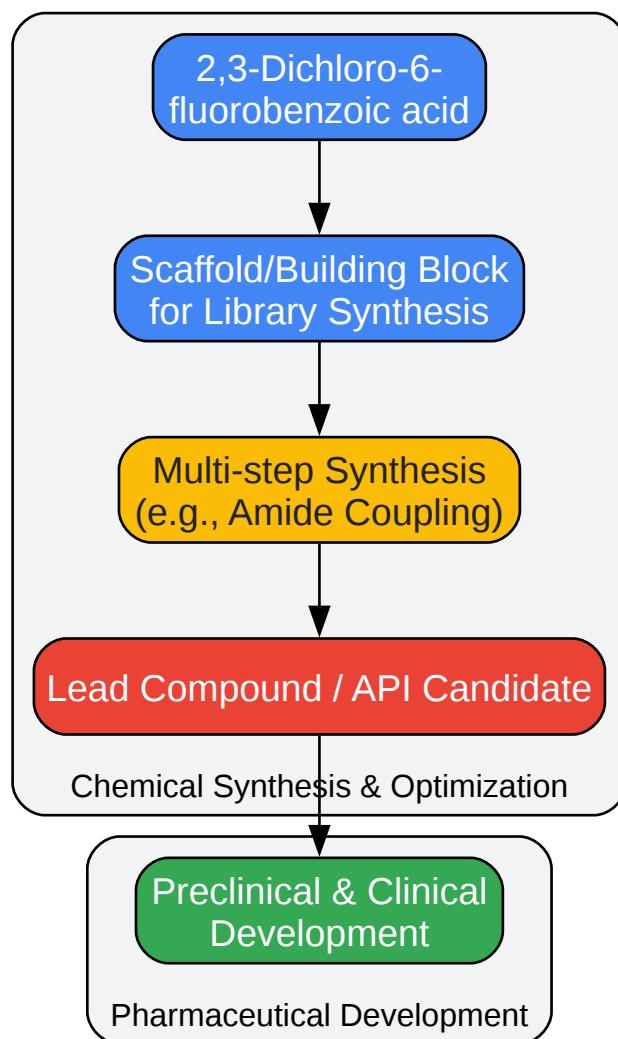


Diagram 2: Role in Drug Development Pipeline

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